

Preparing Stock Solutions of UH15-38: Application Notes and Protocols

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Compound of Interest		
Compound Name:	UH15-38	
Cat. No.:	B12366706	Get Quote

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Abstract

This document provides detailed application notes and standardized protocols for the preparation of stock solutions of **UH15-38**, a potent and selective inhibitor of Receptor-Interacting Protein Kinase 3 (RIPK3). Adherence to these guidelines is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results in studies investigating necroptosis and its role in various pathological conditions, particularly influenza A virus (IAV)-induced lung injury.

Introduction to UH15-38

UH15-38 is a small molecule inhibitor that specifically targets the kinase activity of RIPK3, a key mediator of necroptosis, a form of programmed inflammatory cell death.[1][2] By inhibiting RIPK3, **UH15-38** effectively blocks the necroptotic signaling cascade, preventing the phosphorylation and activation of its downstream substrate, Mixed-Lineage Kinase Domain-Like protein (MLKL).[2][3][4] This mechanism of action makes **UH15-38** a valuable tool for studying the physiological and pathological roles of necroptosis. Preclinical studies have demonstrated its efficacy in mitigating lung inflammation and injury in mouse models of severe influenza.[1][5][6]

Chemical and Physical Properties



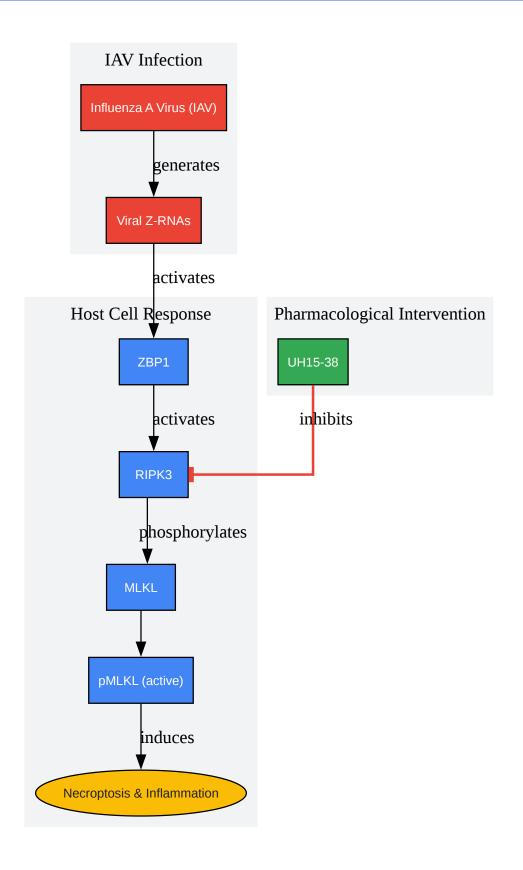
A thorough understanding of the physicochemical properties of **UH15-38** is essential for its proper handling and the preparation of accurate stock solutions.

Property	Value	Source
IUPAC Name	3-(3-hydroxyphenyl)-1-methyl-7-[[3-(4-methyl-1-piperazinyl)phenyl]amino]-1,6-naphthyridin-2(1H)-one	[1][7]
Molecular Formula	C26H27N5O2	[1][3][7]
Molecular Weight	441.53 g/mol (free base)	[1][3][7][8]
Molecular Weight	514.45 g/mol (dihydrochloride salt)	
CAS Number	2540881-21-6	[1][3][7]
Appearance	White to light yellow solid	[3]
Purity	≥98%	

Signaling Pathway of UH15-38 in IAV-Induced Necroptosis

UH15-38 exerts its therapeutic effect by intervening in a specific signaling pathway initiated by influenza A virus (IAV) infection. The diagram below illustrates the key molecular events and the point of intervention by **UH15-38**.





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Caption: **UH15-38** inhibits IAV-induced necroptosis by targeting RIPK3.



Solubility and Stock Solution Preparation

Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental data. The solubility of **UH15-38** can vary depending on the solvent and whether it is the free base or a salt form.

Solvent	Maximum Concentration	Notes	Source
DMSO	≥ 100 mg/mL (226.49 mM)	Ultrasonic treatment may be required to fully dissolve the compound. Use freshly opened, anhydrous DMSO as it is hygroscopic.	[3]
DMSO	100 mM (for dihydrochloride salt)		
Water	100 mM (for dihydrochloride salt)		-

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol is for the preparation of a 10 mM stock solution of **UH15-38** (free base, MW: 441.53 g/mol) in DMSO.

Materials:

- **UH15-38** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes
- · Calibrated precision balance
- Vortex mixer



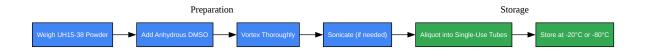
· Ultrasonic water bath

Procedure:

- Weighing: Accurately weigh out the desired amount of UH15-38 powder using a calibrated precision balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.415 mg of UH15-38.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the UH15-38 powder. For a 10 mM solution with 4.415 mg of compound, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.[3] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: Once the UH15-38 is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[3]

Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing **UH15-38** stock solutions.



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Caption: Workflow for preparing UH15-38 stock solutions.

In Vitro and In Vivo Experimental Considerations In Vitro Studies

For cell-based assays, the 10 mM DMSO stock solution can be further diluted to the desired final concentration in cell culture medium. It is crucial to ensure that the final concentration of DMSO in the culture medium does not exceed a level that is toxic to the cells (typically <0.5%).

Potency of UH15-38 in In Vitro Assays:

Assay	Cell Type	IC ₅₀	Source
RIPK3 Inhibition (NanoBRET)	N/A	20 nM	[3][8]
IAV-induced Necroptosis	Alveolar Epithelial Cells	39.5 nM	

| TNFα-induced Necroptosis | Primary Murine Embryonic Fibroblasts | 98 nM |[4] |

In Vivo Studies

For animal studies, specific formulations are often required to ensure bioavailability and minimize toxicity. MedChemExpress provides two example protocols for preparing **UH15-38** for in vivo administration:

Formulation 1:

- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline
- Solubility: ≥ 5 mg/mL (11.32 mM)[3]



Formulation 2:

- 10% DMSO
- 90% (20% SBE-β-CD in Saline)
- Solubility: ≥ 5 mg/mL (11.32 mM)[3]

Note: When preparing these complex formulations, it is recommended to first dissolve the **UH15-38** in DMSO and then add the other solvents sequentially.[3]

Safety and Handling

- **UH15-38** is for research use only and is not for human or veterinary use.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

By following these detailed application notes and protocols, researchers can confidently prepare and utilize **UH15-38** stock solutions to generate high-quality, reproducible data in their investigations of necroptosis and related disease states.

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